

Personal protective equipment for handling AT533

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Essential Safety and Handling Guide for AT-533

For Researchers, Scientists, and Drug Development Professionals

This document provides immediate, essential safety and logistical information for handling the research chemical **AT-533**. It includes operational procedures, disposal guidelines, and summaries of its biological activities to ensure safe and effective use in a laboratory setting.

Chemical Identifier and Properties

AT-533 is a potent inhibitor of Heat Shock Protein 90 (Hsp90) and Herpes Simplex Virus (HSV). Its primary mechanism of action involves the suppression of tumor growth and angiogenesis by blocking the HIF-1α/VEGF/VEGFR-2 signaling pathway.



Property	Value	Source
CAS Number	908112-37-8	[1]
Molecular Formula	C23H30N4O3	[2]
Molecular Weight	410.51 g/mol	[2]
Form	Solid	[2]
Solubility	DMSO: 25 mg/mL (with ultrasonic assistance)	[2]
Storage	Powder: -20°C for 3 years, 4°C for 2 years. In solvent: -80°C for 6 months, -20°C for 1 month.	[2]

Disclaimer: A comprehensive Safety Data Sheet (SDS) for **AT-533** (CAS 908112-37-8) was not available through the conducted searches. The following safety and handling recommendations are based on general best practices for handling novel research chemicals of unknown toxicity.

Operational and Disposal Plans

Personal Protective Equipment (PPE):

Given the lack of specific toxicology data, a cautious approach is mandatory. The following PPE should be worn at all times when handling **AT-533**:

- Body Protection: A standard laboratory coat should be worn and buttoned to protect against accidental skin contact.
- Eye and Face Protection: Safety glasses with side shields are the minimum requirement.

 When there is a risk of splashing, chemical safety goggles and a face shield should be used.
- Hand Protection: Chemically resistant gloves (e.g., nitrile) are required. Gloves should be inspected before use and disposed of immediately if contaminated. For prolonged or immersive contact, consider double-gloving or using thicker, more resistant gloves.



Respiratory Protection: Work should be conducted in a well-ventilated area, preferably within
a chemical fume hood, to avoid inhalation of any dust or aerosols.

Handling Procedures:

- Avoid creating dust when handling the solid form of AT-533.
- Use only in a chemical fume hood.
- Prevent contact with skin, eyes, and clothing.
- Wash hands thoroughly after handling.
- Do not eat, drink, or smoke in areas where AT-533 is handled.

Disposal Plan:

Dispose of **AT-533** and any contaminated materials in accordance with all applicable federal, state, and local regulations for chemical waste.

- Unused Compound: Collect in a clearly labeled, sealed container for hazardous chemical waste.
- Contaminated Materials: Any materials that have come into contact with AT-533, such as
 pipette tips, gloves, and lab coats, should be considered hazardous waste and disposed of
 accordingly.
- Consult with your institution's Environmental Health and Safety (EHS) department for specific disposal protocols.

Experimental Protocols

AT-533 has been demonstrated to inhibit angiogenesis and tumor growth. The following are summaries of experimental methodologies reported in the literature:

In Vitro Angiogenesis Assays:



- Tube Formation, Cell Migration, and Invasion Assays: Human Umbilical Vein Endothelial Cells (HUVECs) can be treated with varying concentrations of AT-533 (e.g., 0-1350 nM) for 24 to 48 hours to assess the inhibition of VEGF-induced tube formation, migration, and invasion.
- Signaling Pathway Inhibition: To study the effect on signaling pathways, breast cancer cells can be induced with hypoxia and treated with AT-533 (e.g., 2 μM or 75 μM) for 24 hours. The phosphorylation status of proteins in the Akt/mTOR/p70S6K, Erk1/2, and FAK pathways can then be analyzed by Western blot.

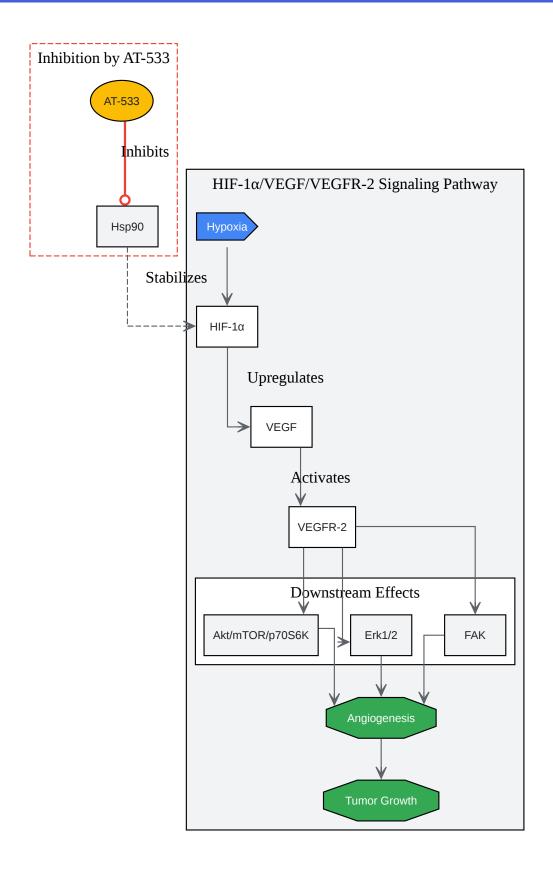
In Vivo Angiogenesis and Tumor Growth Models:

Xenograft Model: In a mouse xenograft model using MDA-MB-231 breast cancer cells, AT-533 can be administered via intraperitoneal injection (e.g., 10 mg/kg, once daily for 21 days) to evaluate its effect on tumor growth and the expression of proteins related to the HIF-1α/VEGF signaling pathway.

Mechanism of Action: Signaling Pathway

AT-533 exerts its anti-angiogenic and anti-tumor effects by inhibiting Hsp90, which leads to the destabilization of its client proteins, including HIF-1α. This, in turn, blocks the downstream signaling cascade involving VEGF and its receptor VEGFR-2.





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References

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